

A Comparative Guide to the Conformational Analysis of Azepane and Diazepane Rings

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Compound of Interest

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Introduction: The Significance of Seven-Membered Rings in Drug Design

Azepane, a seven-membered saturated heterocycle containing one nitrogen atom, and its diazepane counterparts (1,2-, 1,3-, and 1,4-diazepanes) are key structural motifs in a wide array of biologically active compounds.[1] Their inherent flexibility allows them to adopt a variety of three-dimensional shapes, which is a critical factor in their ability to interact with biological targets like enzymes and receptors.[2][3] Consequently, a thorough understanding of the conformational preferences of these rings is paramount for effective structure-based drug design. This guide will explore the conformational landscapes of azepane and the three constitutional isomers of diazepane, providing both a comparative overview and the technical protocols to investigate them.

The Conformational Landscape: A Delicate Balance of Torsional and Steric Strain

Unlike the well-defined chair conformation of cyclohexane, seven-membered rings are significantly more flexible and can exist in multiple low-energy conformations. The primary conformers belong to two families: the chair and the boat/twist-boat families. The relative energies of these conformers are dictated by a complex interplay of torsional strain (from eclipsing bonds) and transannular strain (steric hindrance across the ring).

Azepane: The Twist-Chair Predominance

Computational studies have revealed that for the parent azepane ring, the twist-chair (TC) conformation is the most stable.^[4] Unlike cyclohexane, the chair (C) conformation of azepane is not a true energy minimum but rather a transition state.^[4] The boat (B) and twist-boat (TB) conformations are also higher in energy. The presence of a single heteroatom provides more flexibility compared to cycloheptane, influencing the relative energies of the conformers.

Diazepanes: The Influence of a Second Nitrogen

The introduction of a second nitrogen atom into the seven-membered ring to form diazepanes further alters the conformational landscape. The positions of the nitrogen atoms have a significant impact on the relative stabilities of the various conformers.

- **1,4-Diazepane:** This isomer is the most extensively studied of the diazepanes. Both experimental and computational studies suggest that the chair (C) and twist-boat (TB) conformations are low-energy states.^[5] In the solid state, substituted 1,4-diazepane derivatives have been observed to adopt a chair conformation.^[5] The energetic balance between the chair and twist-boat forms is delicate and can be readily influenced by substitution patterns on the ring.^[5] The ring inversion barrier for the diazepine ring in benzodiazepines, which are fused 1,4-diazepine systems, has been calculated to be in the range of 16-19 kcal/mol.
- **1,2- and 1,3-Diazepane:** Comprehensive conformational energy data for the parent 1,2- and 1,3-diazepane rings is less readily available in the literature. However, computational studies on derivatives provide some insights. For instance, a DFT study on 1,2,7-thiadiazepane (a related seven-membered ring with two adjacent nitrogens and a sulfur atom) found the twist-chair to be the most stable conformer. This suggests that the twist-chair may also be a significant low-energy conformation for 1,2-diazepane. The conformational preferences of

1,3-diazepanes are also expected to be influenced by the relative positions of the two nitrogen atoms, which can affect dipole-dipole interactions and the puckering of the ring.

The following diagram illustrates the conformational equilibria for these seven-membered rings.

Conformational equilibria of azepane and diazepane rings.

Quantitative Conformational Data

The following table summarizes the available quantitative data on the relative energies of the major conformers of azepane and 1,4-diazepane. Data for 1,2- and 1,3-diazepane is largely qualitative and based on extrapolation from related systems.

Ring System	Conformer	Relative Energy (kcal/mol)	Method	Reference
Azepane	Twist-Chair (TC)	0.0 (Global Minimum)	Computational (DFT)	[4]
Chair (C)	Transition State	Computational (DFT)	[4]	
Boat (B)	Higher Energy	Computational (DFT)	[4]	
Twist-Boat (TB)	Higher Energy	Computational (DFT)	[4]	
1,4-Diazepane	Chair (C)	Low Energy	X-ray (derivative), DFT	[5]
Twist-Boat (TB)	Low Energy	DFT	[5]	
Ring Inversion Barrier	16-19	Computational (Benzodiazepine)		

Experimental and Computational Protocols for Conformational Analysis

A combination of experimental and computational techniques is essential for a comprehensive understanding of the conformational preferences of azepane and diazepane rings.

Experimental Protocol: NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for studying the conformation of molecules in solution.

1. Sample Preparation:

- Dissolve 5-10 mg of the compound in 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆, CD₃OD) in a standard 5 mm NMR tube.
- Ensure the sample is free of particulate matter by filtering if necessary.

2. 1D ¹H NMR Spectroscopy:

- Acquire a standard ¹H NMR spectrum to assess the overall structure and purity.
- Analyze the chemical shifts and coupling constants (³J_{HH}). The magnitude of vicinal coupling constants can be related to dihedral angles via the Karplus equation, providing initial conformational insights.

3. 2D NMR Spectroscopy (NOESY/ROESY):

- Rationale: Nuclear Overhauser Effect Spectroscopy (NOESY) and Rotating-frame Overhauser Effect Spectroscopy (ROESY) are used to identify protons that are close in space (< 5 Å), which is crucial for determining the three-dimensional structure.
- Pulse Program: Utilize standard noesygpqh or roesygpqh pulse sequences.
- Key Parameters:
 - Mixing Time (d8): This is a critical parameter. For small molecules like azepanes and diazepanes, a mixing time in the range of 300-800 ms is typically appropriate for NOESY.

For ROESY, a mixing time of 200-500 ms is a good starting point. A series of experiments with varying mixing times can be performed to observe the buildup of NOE/ROE cross-peaks.

- Acquisition Time (aq): 0.2-0.4 s.
- Relaxation Delay (d1): 1-2 s.
- Number of Scans (ns): 8-16 per increment.
- Number of Increments (in F1): 256-512.
- Data Analysis: The presence of a cross-peak between two protons in a NOESY or ROESY spectrum indicates their spatial proximity. The intensity of the cross-peak is roughly proportional to the inverse sixth power of the distance between the protons. By analyzing the pattern of cross-peaks, one can deduce the relative orientation of substituents and the overall conformation of the ring.

Computational workflow for DFT-based conformational analysis.

Conclusion: A Flexible Scaffold with Tunable Conformations

The conformational landscapes of azepane and diazepane rings are complex and highly dependent on the number and position of the nitrogen heteroatoms, as well as the substitution pattern. For azepane, the twist-chair conformation is favored, while 1,4-diazepane exhibits a delicate balance between chair and twist-boat forms. The conformational preferences of 1,2- and 1,3-diazepanes are less well-characterized but are likely to also involve a variety of low-energy chair and boat/twist-boat conformers.

A combined approach of high-resolution NMR spectroscopy and DFT calculations provides a powerful strategy for elucidating the conformational preferences of these important heterocyclic systems. The methodologies and comparative data presented in this guide offer a solid foundation for researchers to understand and manipulate the three-dimensional structures of azepane- and diazepane-containing molecules, ultimately enabling the design of more potent and selective therapeutic agents.

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